

An In-depth Technical Guide to the Chemical Structure of D-Gluconic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sucrononic acid*

CAS No.: *116869-55-7*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure of D-gluconic acid, a versatile and widely studied sugar acid. This document details its structural properties, relevant quantitative data, a representative experimental protocol for its characterization, and its role in metabolic pathways.

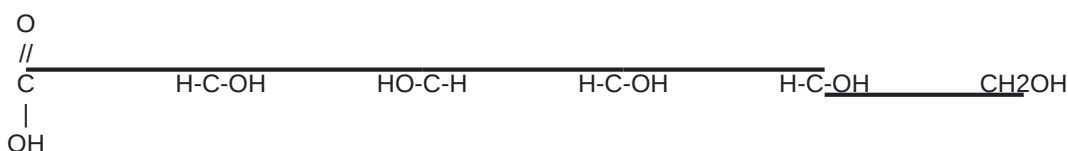
Introduction to D-Gluconic Acid

D-Gluconic acid is an organic compound with the molecular formula $C_6H_{12}O_7$ and the condensed structural formula $HOCH_2(CHOH)_4COOH$.^[1] It is one of the sixteen stereoisomers of 2,3,4,5,6-pentahydroxyhexanoic acid.^[1] Naturally occurring in fruits, honey, and wine, D-gluconic acid is produced by the oxidation of D-glucose.^{[1][2]} In aqueous solutions, it exists in equilibrium with its cyclic ester, glucono-delta-lactone.^[2] The salts of gluconic acid are known as gluconates, which are noted for their ability to chelate metal ions.^[1]

Chemical Structure

The chemical structure of D-gluconic acid consists of a six-carbon chain with five hydroxyl (-OH) groups and a terminal carboxylic acid (-COOH) group.^[1] The stereochemistry of the hydroxyl groups is identical to that of D-glucose.

Below is a 2D representation of the open-chain form of D-gluconic acid.



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Caption: 2D chemical structure of D-Gluconic Acid.

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for D-gluconic acid, providing a valuable reference for experimental design and analysis.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₇	[1]
Molar Mass	196.16 g/mol	[3]
Melting Point	131 °C	[1][3]
Solubility in Water	316 g/L	[1]
pKa	3.86	[1]
Appearance	Colorless to light yellow, clear, syrupy liquid or white crystalline powder	[1]
¹³ C NMR (D ₂ O, pH 7.4)	δ (ppm): 181.35 (C1), 76.79, 75.28, 73.88, 73.67, 65.32	[4][5]
¹ H NMR (D ₂ O, pH 7.4)	δ (ppm): 4.11-4.12, 4.02, 3.79-3.83, 3.63-3.75	[4][5]

Experimental Protocol: ¹³C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the chemical structure of organic molecules. The following provides a general protocol for obtaining a ¹³C NMR spectrum of D-gluconic acid.

Objective: To obtain a proton-decoupled ¹³C NMR spectrum of D-gluconic acid to identify the chemical shifts of its six carbon atoms.

Materials and Equipment:

- D-Gluconic acid sample
- Deuterium oxide (D₂O)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)

- pH meter and appropriate buffers (e.g., phosphate buffer) for pH adjustment

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of D-gluconic acid.
 - Dissolve the sample in 0.5-0.7 mL of D₂O in a clean vial.
 - Adjust the pH of the solution to 7.4 using a suitable buffer to ensure consistency with reference data.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the D₂O solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical solvent peak.
 - Tune and match the ¹³C channel of the probe.
- Data Acquisition:
 - Set up a standard proton-decoupled ¹³C NMR experiment.
 - Key acquisition parameters to consider:
 - Pulse Angle: 30-45° to allow for a shorter relaxation delay.
 - Spectral Width: Approximately 200-250 ppm to cover the expected range of carbon signals.
 - Acquisition Time: Typically 1-2 seconds.

- Relaxation Delay (d1): 2-5 seconds to ensure adequate relaxation of all carbon nuclei, particularly the carboxyl carbon.
- Number of Scans (ns): Varies depending on sample concentration; start with 1024 scans and increase as needed to achieve a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the resulting spectrum to obtain a flat baseline.
 - Calibrate the chemical shift scale by referencing the solvent peak or an internal standard.
 - Integrate the peaks if quantitative analysis is required, although this is less common for ^{13}C NMR.
 - Identify and assign the peaks corresponding to the six carbon atoms of D-gluconic acid based on their chemical shifts and comparison with literature values.[4][5]

Metabolic Pathway Involvement

D-gluconic acid is a key intermediate in several metabolic pathways, most notably the Pentose Phosphate Pathway (PPP) and the Entner-Doudoroff pathway. In many organisms, glucose is first oxidized to D-gluconate, which then enters these central metabolic routes.

The diagram below illustrates the entry of D-gluconate into the Pentose Phosphate Pathway.



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Caption: Entry of D-Gluconate into the Pentose Phosphate Pathway.

In this pathway, D-gluconate is phosphorylated by the enzyme gluconokinase to form 6-phospho-D-gluconate, which is a direct intermediate of the Pentose Phosphate Pathway.[6][7]

[8] The PPP is crucial for generating NADPH, which is essential for reductive biosynthesis and protection against oxidative stress, and for producing precursors for nucleotide synthesis. The regulation of gluconate metabolism can therefore have significant implications for cellular redox balance and growth.[9]

Conclusion

D-gluconic acid is a fundamentally important sugar acid with a well-defined chemical structure and significant biological roles. This guide provides essential data and methodologies to support further research and development involving this versatile molecule. The information presented here serves as a foundational resource for scientists in academia and industry, facilitating a deeper understanding of its properties and applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of D-Gluconic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12762203/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-d-gluconic-acid\]](https://www.benchchem.com/product/b12762203/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-d-gluconic-acid)

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